

# Identified Analytical Context

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## Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

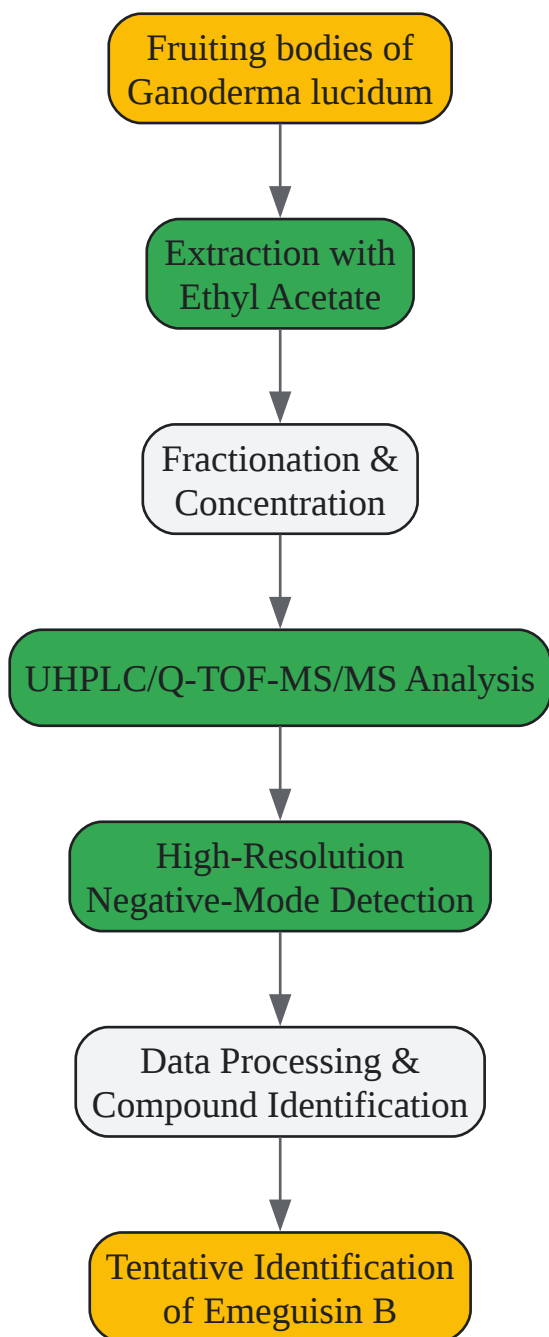
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**Emeguisin B** was recently identified as one of several **depsidone** compounds in the medicinal mushroom *Ganoderma lucidum* [1].

The analysis was performed using **UHPLC/Q-TOF-MS/MS** (Ultra-High Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Tandem Mass Spectrometry), which is a high-resolution and accurate mass technique [1]. The study specifically used **high-resolution negative-mode detection** for this analysis [1].

## Experimental Workflow

The diagram below outlines the general experimental workflow for identifying **Emeguisin B** as described in the research.



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General workflow for the tentative identification of **Emeguisin B** from *Ganoderma lucidum* extract using LC-MS/MS.

## Summary of Available Data

The table below summarizes the specific information available from the search results.

Aspect	Available Information
Compound Class	Depsidone [1]
Instrumentation	UHPLC/Q-TOF-MS/MS [1]
Ionization Mode	High-resolution negative-mode [1]
Biological Source	<i>Ganoderma lucidum</i> (fruiting bodies) [1]
Extraction Solvent	Ethyl Acetate [1]
Fragmentation Data	<i>Information not found in search results</i>
Precise m/z Values	<i>Information not found in search results</i>
Detailed LC Conditions	<i>Information not found in search results</i>

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## References

1. Exploring Depsidones in *Ganoderma lucidum* for ... [pmc.ncbi.nlm.nih.gov]

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